

Introduction: The Strategic Importance of Substituted Pyrimidines

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Compound of Interest

Compound Name: *4-Chloro-2-isopropyl-5-nitropyrimidine*

CAS No.: 849353-36-2

Cat. No.: B2688881

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The pyrimidine scaffold is a cornerstone of medicinal chemistry, recognized as a "privileged structure" due to its presence in the nucleobases of DNA and RNA.^{[1][2]} This inherent biocompatibility and its ability to form critical hydrogen bond interactions, particularly within the hinge region of protein kinases, make it a foundational core for a multitude of FDA-approved therapeutics.^{[1][3]} Among the vast landscape of pyrimidine derivatives, **4-Chloro-2-isopropyl-5-nitropyrimidine** stands out as a highly versatile, trifunctional synthetic intermediate. While this specific compound is a specialized reagent without a dedicated CAS number in many public databases, its chemical logic is well-understood through extensively studied analogs like 2,4-dichloro-5-nitropyrimidine.^{[4][5]}

This guide provides a comprehensive technical overview of **4-Chloro-2-isopropyl-5-nitropyrimidine**, detailing a robust synthetic pathway, its strategic application in drug discovery, and essential safety protocols. The principles and methodologies described herein are grounded in established pyrimidine chemistry, designed to empower researchers in the synthesis of novel, high-value molecular entities.

Physicochemical and Structural Properties

A precise understanding of the compound's properties is critical for its synthesis, handling, and application. The data presented below are based on its chemical structure and estimations from closely related analogs.

Property	Value / Description	Reference/Justification
IUPAC Name	4-Chloro-2-(propan-2-yl)-5-nitropyrimidine	IUPAC Nomenclature
CAS Number	Not broadly listed. Refer to by name.	In-house Designation
Molecular Formula	C ₇ H ₈ ClN ₃ O ₂	Calculated
Molecular Weight	201.61 g/mol	Calculated
Appearance	Expected to be a pale yellow to light brown solid.	Analogy to similar chloronitropyrimidines.[6]
Solubility	Insoluble in water; Soluble in common organic solvents like Dichloromethane (DCM), Tetrahydrofuran (THF), and Ethyl Acetate (EtOAc).	General properties of similar heterocyclic compounds.[7]
Storage	Store in a cool, dry place under an inert atmosphere (e.g., Argon or Nitrogen). Highly sensitive to moisture and light.	Analogy to dichloronitropyrimidines which are moisture-sensitive.

Proposed Synthesis Pathway: A Rationale-Driven Approach

The synthesis of **4-Chloro-2-isopropyl-5-nitropyrimidine** is most logically achieved through a three-stage process starting from basic precursors. This pathway is designed for efficiency and control over each chemical transformation.

Stage 1: Construction of the Pyrimidine Core

The foundational step is a condensation reaction to form the 2-isopropylpyrimidin-4-one ring. This is a classic cyclization approach for building the pyrimidine scaffold.

- **Reaction:** Isobutyramidine hydrochloride is reacted with an appropriate three-carbon electrophile, such as ethyl 3-ethoxy-2-propenoate or a similar β -ketoester equivalent.
- **Causality:** Isobutyramidine provides the N-C-N backbone with the desired isopropyl group already in place at the C2 position. The base, typically sodium ethoxide, deprotonates the amidine, activating it for nucleophilic attack and subsequent cyclization to form the stable heterocyclic ring.

Stage 2: Aromatic Chlorination

The pyrimidin-4-one intermediate is converted to the corresponding 4-chloro derivative. This step introduces a key functional handle for subsequent reactions.

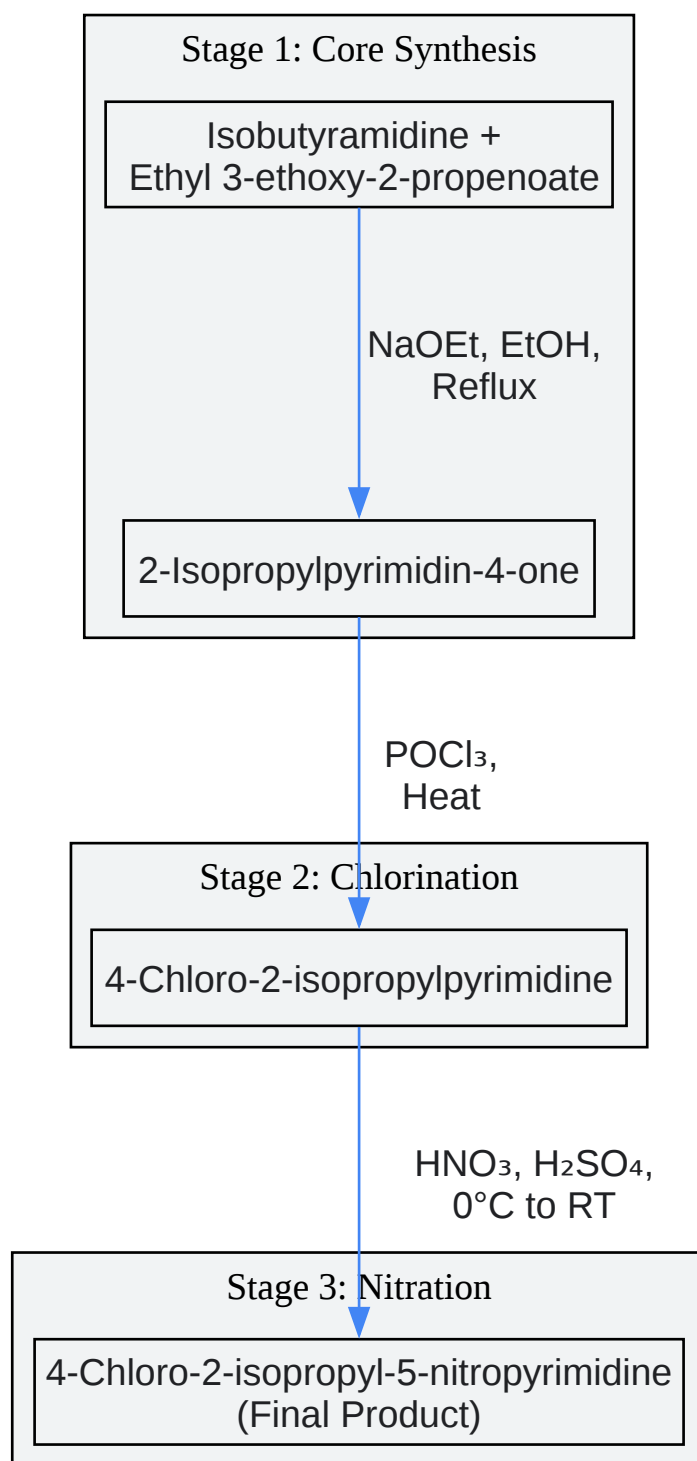
- **Reaction:** The 2-isopropylpyrimidin-4-one is treated with a potent chlorinating agent, most commonly phosphoryl chloride (POCl_3), often with gentle heating.
- **Causality:** The pyrimidinone exists in tautomeric equilibrium with its 4-hydroxypyrimidine form. The hydroxyl group is a poor leaving group. POCl_3 acts by first phosphorylating the oxygen, converting it into an excellent leaving group. The chloride ion then attacks the now highly electrophilic C4 carbon, resulting in the desired 4-chloropyrimidine. This is a standard and highly reliable method for converting pyrimidinones and pyridinones to their chloro-analogs.[8]

Stage 3: Regioselective Nitration

The final step is the introduction of the nitro group at the C5 position via electrophilic aromatic substitution.

- **Reaction:** The 4-chloro-2-isopropylpyrimidine is treated with a nitrating mixture, typically a combination of concentrated nitric acid (HNO_3) and concentrated sulfuric acid (H_2SO_4) at low temperatures.

- Causality: The pyrimidine ring is generally electron-deficient and resistant to electrophilic substitution. However, the C5 position is the most electron-rich site and is activated towards electrophiles. The sulfuric acid protonates the nitric acid to generate the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species. Careful temperature control is crucial to prevent over-nitration or decomposition. The resulting nitro group is a powerful electron-withdrawing group that further activates the C4 position for the reactions discussed in the next section.



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